

Application Notes and Protocols for WR99210

Stock Solution Preparation

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Compound of Interest

Compound Name: WR99210

Cat. No.: B15612203

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These application notes provide a detailed protocol for the preparation of a stock solution of **WR99210**, a potent inhibitor of dihydrofolate reductase (DHFR).[1][2][3] Proper preparation and storage of this stock solution are crucial for ensuring its efficacy and stability in experimental settings, particularly in antimalarial drug development and parasitology research.[4][5]

Compound Information

WR99210 is an antimalarial drug candidate that targets the bifunctional dihydrofolate reductase-thymidylate synthase (DHFR-TS) enzyme in Plasmodium species.[4][5] Its high potency and selectivity for the parasite's enzyme over the human counterpart make it a valuable tool for in vitro and in vivo studies.[4][5][6]

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C14H18Cl3N5O2	[4]
Molecular Weight	394.69 g/mol	[1]
CAS Number	47326-86-3	[1][7]
Appearance	White to off-white solid	[2]
Solubility in DMSO	≥ 5 mg/mL	[7]
IC50 (DHFR)	<0.075 nM	[2][7]
Storage Temperature	-20°C	[4][7]

Experimental Protocol: Preparation of a 10 mM WR99210 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **WR99210** in dimethyl sulfoxide (DMSO). This is a commonly used concentration for in vitro experiments.[4]

Materials:

- **WR99210** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Determine the required mass of **WR99210**:

- To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 394.69 \text{ g/mol} \times 1000 \text{ mg/g} = 3.947 \text{ mg}$
- Weigh the **WR99210** powder:
 - Carefully weigh out approximately 3.95 mg of **WR99210** powder using an analytical balance.
 - Note: It is important to handle the powder in a fume hood and wear appropriate personal protective equipment (PPE).
- Dissolve the powder in DMSO:
 - Transfer the weighed **WR99210** powder to a sterile microcentrifuge tube or amber glass vial.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or sonication may be required to facilitate dissolution.^[7]
- Storage of the Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C in tightly sealed amber vials or tubes to protect from light and moisture.^{[4][7]}
 - Properly stored, the stock solution should be stable for an extended period. However, for optimal results, it is recommended to use freshly prepared solutions.^[2]

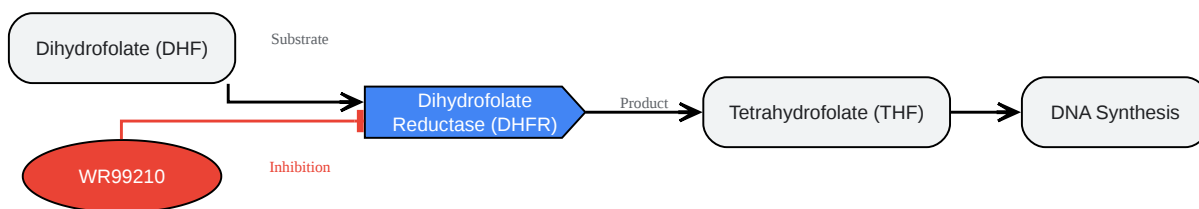
Important Considerations:

- **WR99210** can exist as regioisomers, with only one being the active form.[4][5] It is crucial to source **WR99210** from a reputable supplier to ensure the correct isomer is being used.
- The stability of **WR99210** in solution can be a concern; therefore, preparing fresh solutions is recommended for sensitive assays.[2]
- The final concentration of DMSO in the experimental medium should be kept low (typically <0.1%) to avoid solvent-induced toxicity to cells.

Visualizations

Mechanism of Action: Inhibition of the Folate Pathway

WR99210 inhibits dihydrofolate reductase (DHFR), a key enzyme in the folate synthesis pathway. This pathway is essential for the production of tetrahydrofolate, a precursor required for the synthesis of nucleotides (dUMP to dTMP) and ultimately DNA. By blocking this step, **WR99210** disrupts DNA replication and repair, leading to parasite death.

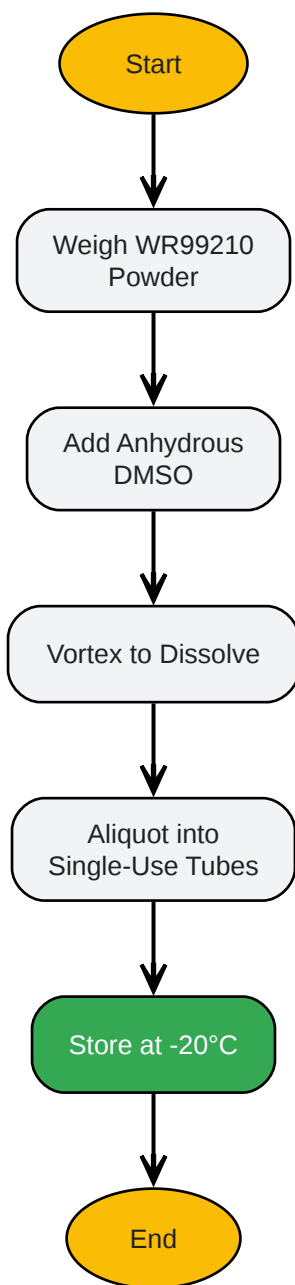


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Caption: Mechanism of **WR99210** action on the folate pathway.

Experimental Workflow: Stock Solution Preparation

The following diagram outlines the key steps for preparing a **WR99210** stock solution.



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Caption: Workflow for preparing **WR99210** stock solution.

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